

Essential Safety and Operational Guide for Handling URAT1 Inhibitor 2

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Compound of Interest

Compound Name: URAT1 inhibitor 2

Cat. No.: B12400852

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Product Identifier: **URAT1 Inhibitor 2** CAS Number: 2803951-18-8

Disclaimer: This document provides essential safety and logistical information for **URAT1 Inhibitor 2** based on general laboratory safety principles for handling potent research compounds. A specific Safety Data Sheet (SDS) for this compound is not publicly available. Researchers must conduct a thorough risk assessment before handling this substance and consult with their institution's Environmental Health and Safety (EHS) department. This guide is intended for use by trained researchers, scientists, and drug development professionals.

Hazard Identification and Precautionary Measures

URAT1 Inhibitor 2 is an orally active and potent inhibitor of URAT1 and CYP isozymes, intended for research use only.^{[1][2]} While a study in mice indicated no obvious acute toxicity at a high dose, the full toxicological properties of this compound have not been elucidated.^[1] Therefore, it should be handled as a potentially hazardous substance. Assume it may be toxic if swallowed, and prolonged exposure may cause organ damage. All handling should be performed by qualified personnel familiar with the potential hazards.

General Precautions:

- Do not eat, drink, or smoke when using this product.^{[3][4]}
- Avoid contact with skin and eyes.^[4]

- Avoid inhalation of dust or aerosols.[3]
- Wash hands thoroughly after handling.[3][4]
- Handle in a well-ventilated area, preferably in a chemical fume hood.[5]

Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory tasks should be conducted to determine the appropriate PPE.[6] The following table summarizes the minimum recommended PPE for handling **URAT1 Inhibitor 2**.

Protection Type	Recommended Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield should be worn when there is a risk of splashing.[6][7][8]	To protect against splashes, dust, and flying particles.
Hand Protection	Chemically resistant gloves (e.g., disposable nitrile gloves). [6][7] Consider double-gloving for added protection.[6] Gloves must be inspected before use and disposed of properly after handling the compound.[3]	To prevent skin contact with the chemical.
Body Protection	A laboratory coat is the minimum requirement.[6][7][9] Consider a chemically resistant apron or coveralls for larger quantities or when there is a higher risk of splashes.	To protect skin and personal clothing from contamination.
Respiratory Protection	Not typically required when handling small quantities in a properly functioning chemical fume hood. If weighing or handling the powder outside of a fume hood, a respirator (e.g., N95) may be necessary to prevent inhalation.[7]	To prevent inhalation of dust or aerosols.

Operational Plan: Step-by-Step Handling Procedures

- Preparation: Before handling, ensure the work area, preferably inside a chemical fume hood, is clean and uncluttered.[10] Assemble all necessary equipment and materials.

- Centrifugation: Before opening the vial, centrifuge it to ensure any powder adhering to the cap or sides is collected at the bottom.[\[11\]](#)
- Weighing: Weigh the desired amount of the compound in a chemical fume hood on a calibrated analytical balance. Use appropriate weighing paper or a container. Automated dispensing systems can improve safety when handling potent compounds.[\[12\]](#)
- Solvent Selection: **URAT1 Inhibitor 2** is typically soluble in DMSO.[\[13\]](#)
- Procedure: Add the appropriate solvent to the vial containing the weighed compound. Cap the vial securely and vortex or sonicate until the solid is completely dissolved.
- Stock Solution Storage: Store stock solutions in tightly sealed vials. For long-term storage, it is recommended to store aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.
[\[11\]](#)[\[14\]](#) General guidelines suggest usability for up to one month at -20°C and up to six months at -80°C.[\[11\]](#)[\[14\]](#)

Disposal Plan

All waste materials contaminated with **URAT1 Inhibitor 2** must be treated as hazardous chemical waste and disposed of according to institutional and local regulations.[\[15\]](#)[\[16\]](#)[\[17\]](#)

Waste Type	Disposal Procedure
Solid Waste	Contaminated items such as gloves, weighing paper, and pipette tips should be collected in a designated, clearly labeled hazardous waste container. [15] [16]
Liquid Waste	Unused solutions of URAT1 Inhibitor 2 should be collected in a sealed, properly labeled hazardous waste container. Do not pour down the drain. [10] [17] [18] Segregate waste streams to avoid mixing incompatible chemicals. [15]
Empty Vials	The original vial should be disposed of as hazardous waste. If institutional policy allows for the disposal of empty containers in regular waste, they must be thoroughly rinsed three times with a suitable solvent, and the rinsate collected as hazardous liquid waste. [16]

Experimental Protocols and Data

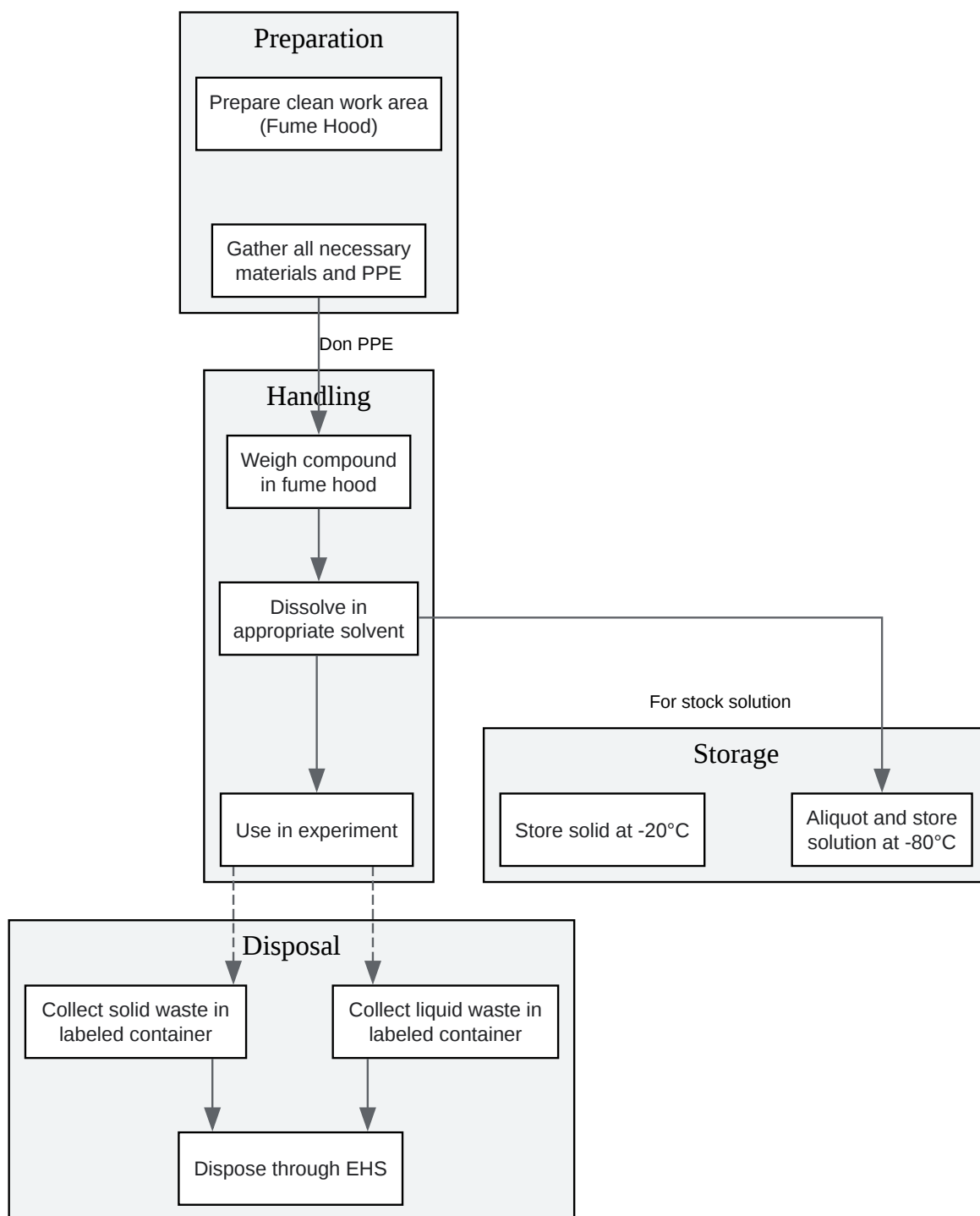
While specific experimental protocols are not provided here, researchers should develop detailed Standard Operating Procedures (SOPs) for their specific experiments involving **URAT1 Inhibitor 2**. These SOPs should incorporate the safety and handling information outlined in this guide.

Quantitative Data Summary:

Parameter	Value	Reference
CAS Number	2803951-18-8	[1] [2]
IC50 (URAT1-mediated 14C-UA uptake)	1.36 μ M	[1] [2]
IC50 (CYP1A2)	16.97 μ M	[1] [2]
IC50 (CYP2C9)	5.22 μ M	[1] [2]
Storage (Solid)	-20°C for 3 years; 4°C for 2 years	[11]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	[11]

Visualization of Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **URAT1 Inhibitor 2** in a laboratory setting.



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Caption: Workflow for the safe handling of **URAT1 Inhibitor 2**.

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